

In-Depth Technical Guide: 4-Methyl-1,4-diazepan-5-one hydrochloride

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Compound of Interest

Compound Name: 4-Methyl-1,4-diazepan-5-one
hydrochloride

Cat. No.: B1320064

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Methyl-1,4-diazepan-5-one hydrochloride**, a heterocyclic compound of interest in medicinal chemistry and drug development. Due to its structural similarity to other pharmacologically active diazepine derivatives, this molecule is a subject of scientific inquiry. This document compiles available synonyms, chemical properties, and general synthetic approaches, while also highlighting areas where specific data is not readily available in public literature.

Chemical Identity and Synonyms

The primary identifier for this compound is its IUPAC name and CAS number. Several synonyms are also used in chemical databases and supplier catalogs.

Identifier	Value
Systematic Name	4-Methyl-1,4-diazepan-5-one hydrochloride
Synonym	hexahydro-4-methyl-5H-1,4-Diazepin-5-one hydrochloride[1]
CAS Number	329794-41-4[1]
Molecular Formula	C ₆ H ₁₃ ClN ₂ O[1]
Molecular Weight	164.64 g/mol [1]

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **4-Methyl-1,4-diazepan-5-one hydrochloride** are not extensively reported in publicly accessible literature. The data presented below is based on information from chemical suppliers and extrapolated knowledge from the broader class of 1,4-diazepan-5-one derivatives.

Property	Value	Source
Appearance	White to off-white solid	Typical for hydrochloride salts of small organic molecules
Solubility	Soluble in water	The hydrochloride salt form generally enhances aqueous solubility.[1]
Purity	>97%	Available from commercial suppliers[1]
Storage Temperature	Room Temperature, sealed in dry conditions	ChemicalBook

Note: Experimental values for properties such as melting point, boiling point, and spectral data (NMR, IR, MS) for **4-Methyl-1,4-diazepan-5-one hydrochloride** are not readily available in the searched literature. Researchers are advised to perform their own characterization.

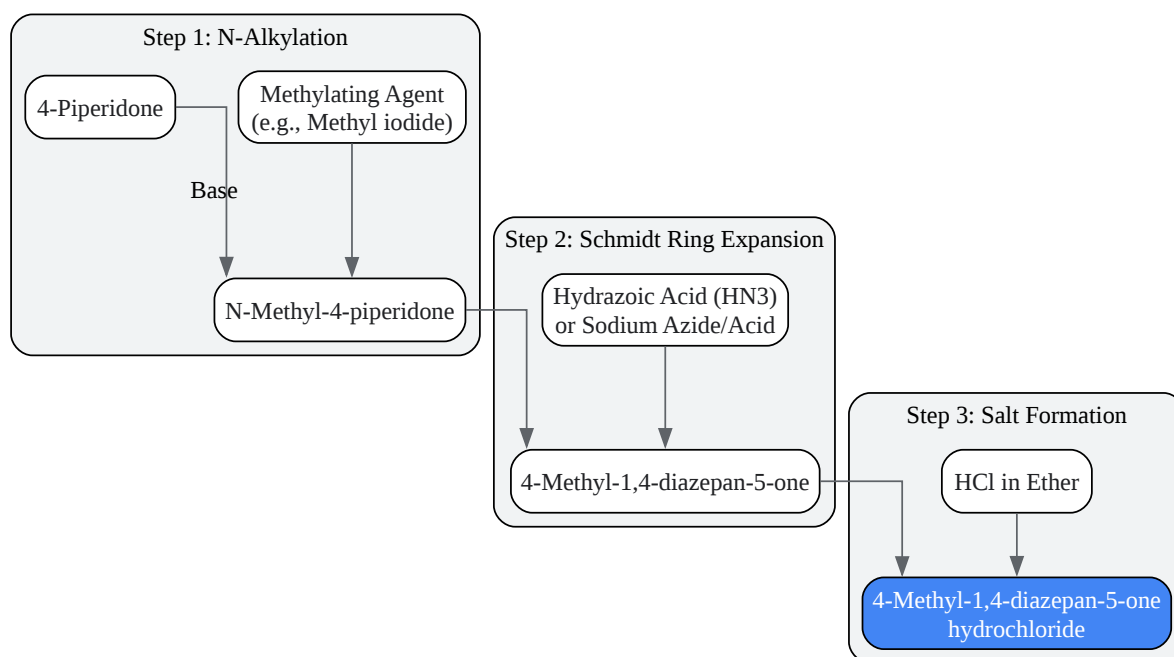
Synthesis and Experimental Protocols

Specific, detailed experimental protocols for the synthesis of **4-Methyl-1,4-diazepan-5-one hydrochloride** are not published in peer-reviewed journals. However, general synthetic strategies for related 1,4-diazepan-5-one derivatives can provide a foundational approach for its preparation.

General Synthetic Approach: Reductive Amination and Cyclization

A plausible synthetic route, based on the synthesis of analogous N-alkylated 1,4-diazepan-5-ones, could involve a multi-step process starting from a suitable piperidone precursor. One such general method is the Schmidt ring expansion of N-alkyl-4-piperidones.

Hypothetical Experimental Workflow:



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Caption: Hypothetical synthesis of **4-Methyl-1,4-diazepan-5-one hydrochloride**.

Note on Experimental Protocol: This represents a generalized synthetic pathway. The specific reaction conditions, such as solvents, temperatures, reaction times, and purification methods, would require optimization and are not detailed in the available literature for this specific compound.

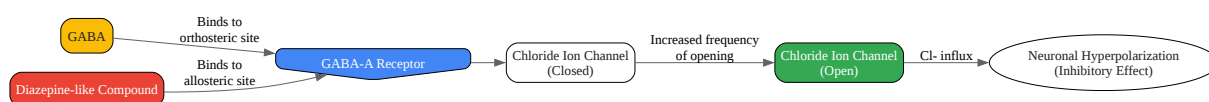
Biological Activity and Signaling Pathways

The diazepine scaffold is a well-known pharmacophore present in numerous centrally active drugs, most notably the benzodiazepines (e.g., Diazepam). These compounds typically act as

positive allosteric modulators of the GABA-A receptor, enhancing the inhibitory effects of the neurotransmitter gamma-aminobutyric acid (GABA).

While **4-Methyl-1,4-diazepan-5-one hydrochloride** shares the core diazepine ring, its specific biological targets and mechanism of action have not been elucidated in published studies. It is hypothesized that, like other diazepines, it may interact with neurotransmitter systems in the central nervous system. However, without experimental data, any discussion of its involvement in specific signaling pathways remains speculative.

General Signaling Pathway for GABA-A Receptor Modulation:



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Caption: General mechanism of GABA-A receptor modulation by diazepam compounds.

Conclusion

4-Methyl-1,4-diazepan-5-one hydrochloride is a chemical entity with potential for further investigation in the field of medicinal chemistry, given its structural relationship to known psychoactive compounds. This guide provides the currently available information on its identity and general synthetic approaches. A significant lack of specific experimental data, including physicochemical properties and biological activity, underscores the need for further research to fully characterize this compound and explore its potential therapeutic applications. Researchers working with this compound are encouraged to conduct thorough analytical characterization and biological screening.

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References

- 1. CAS 329794-41-4: 4-Methyl-1,4-diazepan-5-one hydrochloride [cymitquimica.com]
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